

# Tos-PEG3-methyl ester reaction kinetics and monitoring

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## Compound of Interest

Compound Name: *Tos-PEG3-methyl ester*

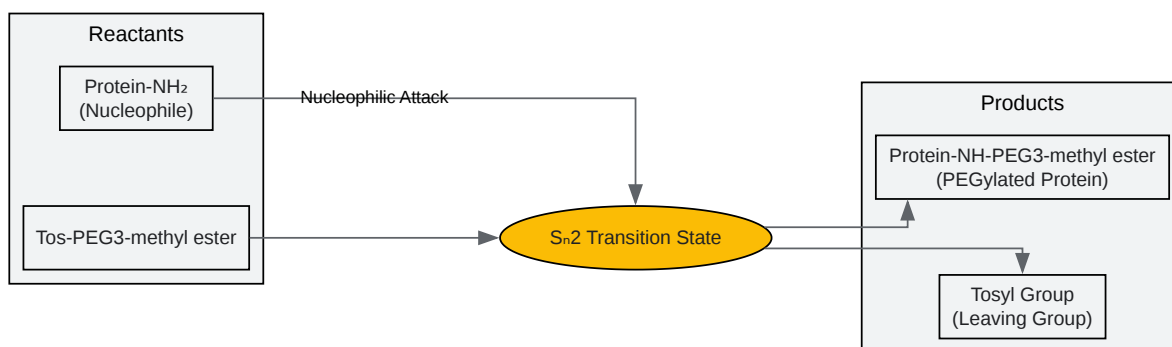
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## Frequently Asked Questions (FAQs)

Q1: What is **Tos-PEG3-methyl ester** and what is its reaction mechanism?

**Tos-PEG3-methyl ester** is a PEGylation reagent used to covalently attach a hydrophilic polyethylene glycol (PEG) spacer to a target molecule. It consists of a three-unit PEG chain that enhances water solubility.<sup>[1][2]</sup> One end of the PEG chain is capped with a stable methyl ester, while the other is functionalized with a tosyl (tosylate) group. The tosyl group is an excellent leaving group, making the reagent highly reactive towards nucleophiles in a bimolecular nucleophilic substitution (S<sub>N</sub>2) reaction.<sup>[1][2][3]</sup> In a typical protein PEGylation, a nucleophilic residue on the protein (like the amine group of a lysine) attacks the carbon atom adjacent to the tosyl group, displacing the tosylate and forming a stable covalent bond.





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## References

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- 3. PEG Tosylate | BroadPharm [broadpharm.com]
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